

(-)-Lavandulol CAS number and safety information

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Compound of Interest

Compound Name: (-)-Lavandulol

Cat. No.: B1235673

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An In-depth Technical Guide to (-)-Lavandulol: CAS Number and Safety Profile

This technical guide provides a comprehensive overview of the chemical identifier and safety information for **(-)-Lavandulol**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identification

(-)-Lavandulol is a naturally occurring monoterpenoid alcohol found in essential oils, most notably from lavender species.^{[1][2][3]} The primary identifier for this specific enantiomer is its CAS (Chemical Abstracts Service) number.

- **(-)-Lavandulol** (also referred to as (R)-**(-)-Lavandulol**): The specific CAS number is 498-16-8.^{[4][5][6][7]}
- **Racemic (±)-Lavandulol**: The CAS number for the mixture of both enantiomers is 58461-27-1.^{[1][6]}
- **(S)-(+)-Lavandulol**: The CAS number for the other enantiomer is 50373-53-0.^[6]

Safety and Hazard Information

The safety profile of **(-)-Lavandulol** is not extensively documented as a pure, isolated compound in all safety databases. Much of the available hazard information is derived from safety data sheets for lavender oil, where lavandulol is a component, or for generic lavandulol

products.^{[8][9][10][11][12][13][14][15][16][17]} One source specifically indicates no GHS classification was found for **(-)-lavandulol**, while another for a lavandulol product provides a GHS classification.^{[4][18]}

GHS Classification

Based on available data for lavandulol-containing products, the GHS classification includes:

- Flammable liquids: Category 4^{[9][18]}
- Acute toxicity (Oral): Category 3^[18]
- Skin Corrosion/Irritation: Category 2^{[8][9][13]}
- Serious eye damage/eye irritation: Category 2A^{[8][10]}
- Skin Sensitisation: Category 1^{[8][9][13]}
- Aspiration Hazard: Category 1^{[8][13]}
- Hazardous to the aquatic environment, long-term hazard: Category 3^{[11][12][14]}

GHS Label Elements

- Pictograms:
 - Skull and Crossbones: For acute oral toxicity.
 - Exclamation Mark: For skin and eye irritation, and skin sensitization.
 - Health Hazard: For aspiration hazard.
- Signal Word: Danger^{[13][18]}
- Hazard Statements:
 - H227: Combustible liquid.^{[8][9][10][18]}
 - H301: Toxic if swallowed.^[18]

- H304: May be fatal if swallowed and enters airways.[8][13][14]
- H315: Causes skin irritation.[8][9][12][13]
- H317: May cause an allergic skin reaction.[8][9][11][12][13]
- H319: Causes serious eye irritation.[8][11][12][13]
- H412: Harmful to aquatic life with long lasting effects.[11][12][14]
- Precautionary Statements:
 - Prevention: P210 (Keep away from heat/sparks/open flames/hot surfaces), P261 (Avoid breathing vapours), P264 (Wash skin thoroughly after handling), P270 (Do not eat, drink or smoke when using this product), P272 (Contaminated work clothing should not be allowed out of the workplace), P280 (Wear protective gloves/eye protection/face protection).[8][9][18]
 - Response: P301+P310 (IF SWALLOWED: Immediately call a POISON CENTER or doctor), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P333+P313 (If skin irritation or rash occurs: Get medical advice/attention).[8][9][11][18]
 - Storage: P403+P235 (Store in a well-ventilated place. Keep cool), P405 (Store locked up).[8][14][18]
 - Disposal: P501 (Dispose of contents/container to an approved waste disposal plant).[12][18]

Quantitative Safety Data

The following table summarizes the key quantitative safety and toxicity data available for (-)-Lavandulol.

Parameter	Value	Species	Route	Reference
LDLo	5 g/kg (5000 mg/kg)	Mouse	Oral	Food and Chemical Toxicology, 1993
Acute Toxicity Study	4/10 mice died at a dose of 5000 mg/kg	Mouse	Oral	Food and Chemical Toxicology, 1992[4]
Flash Point	191.00 °F / 88.33 °C (Tag Closed Cup)	N/A	N/A	The Good Scents Company[3][4]

Experimental Protocols

Detailed experimental protocols for the cited acute toxicity studies are not fully available in the referenced literature. The provided information describes the nature of the studies as follows:

- **LDLo (Lowest Published Lethal Dose):** This value represents the lowest dose of the substance reported to have caused death in a specific animal study. The experiment involved oral administration of **(-)-Lavandulol** to mice, and a dose of 5 grams per kilogram of body weight was identified as the lowest dose causing lethality.
- **Acute Oral Toxicity:** A study documented in Food and Chemical Toxicology involved administering a 5000 mg/kg oral dose of **(-)-Lavandulol** to a group of 10 mice, which resulted in the death of 4 animals in the group.[4]

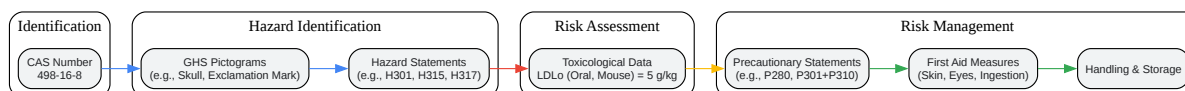
Signaling Pathways and Metabolism

There is currently insufficient information in the public domain regarding the specific signaling pathways affected by **(-)-Lavandulol** or its detailed metabolic breakdown in biological systems. Further research is required to elucidate these mechanisms.

Visualizations

Safety Information Workflow

The following diagram illustrates the logical flow for assessing and managing the risks associated with **(-)-Lavandulol**.



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Caption: Logical workflow for **(-)-Lavandulol** safety assessment.

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